

# Introduction: The Strategic Importance of the Pyrazole-Piperidine Scaffold

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## Compound of Interest

Compound Name: 3-(1H-pyrazol-4-yl)piperidine

CAS No.: 1211515-46-6

Cat. No.: B1523855

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In the landscape of modern medicinal chemistry, the pyrazole-piperidine core has emerged as a "privileged scaffold"—a molecular framework that is capable of binding to a wide range of biological targets with high affinity. This guide provides an in-depth analysis of this versatile core, exploring its synthesis, therapeutic applications, and the nuanced structure-activity relationships that make it a cornerstone of contemporary drug discovery. The fusion of the aromatic, electron-rich pyrazole ring with the saturated, conformationally flexible piperidine ring creates a unique chemical entity with a remarkable ability to be tailored for diverse pharmacological purposes.<sup>[1][2][3]</sup>

The pyrazole moiety, a five-membered heterocycle with two adjacent nitrogen atoms, offers a rich electronic profile and acts as a versatile scaffold for substitution.<sup>[2][4]</sup> Its ability to participate in hydrogen bonding and  $\pi$ - $\pi$  stacking interactions makes it a valuable component for anchoring ligands to protein targets.<sup>[5]</sup> The piperidine ring, a six-membered saturated heterocycle, provides a three-dimensional structural element that can be functionalized to modulate solubility, metabolic stability, and receptor binding.<sup>[6]</sup> The combination of these two rings into a single molecular entity has given rise to a plethora of clinically successful drugs and promising drug candidates across a spectrum of diseases, including cancer, infectious diseases, and inflammatory disorders.<sup>[1][3][7]</sup>

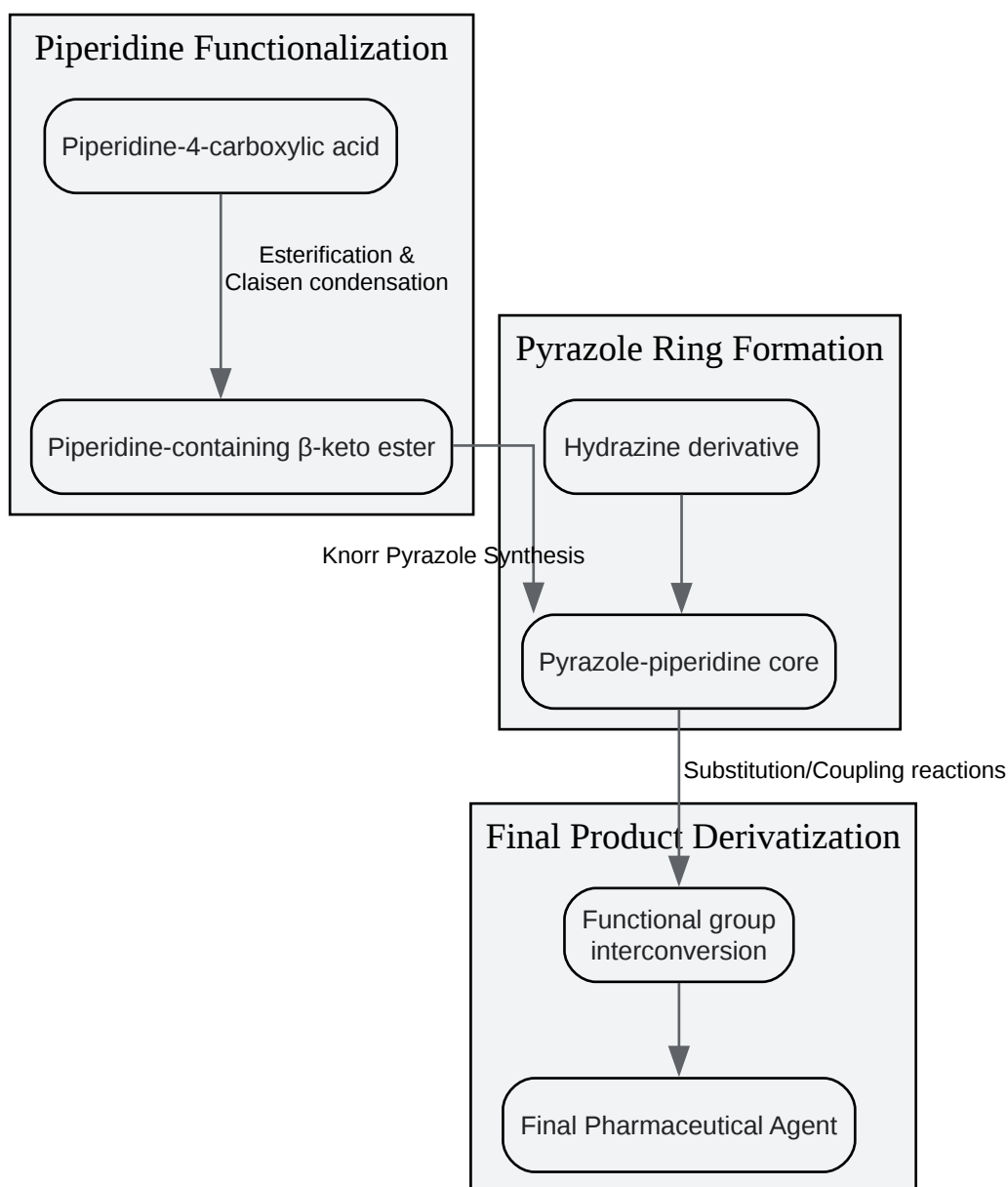
This guide will delve into the synthetic strategies for constructing the pyrazole-piperidine core, explore its diverse applications in medicinal chemistry with a focus on anticancer and antiviral agents, and provide a detailed look at the structure-activity relationships that govern its biological activity.

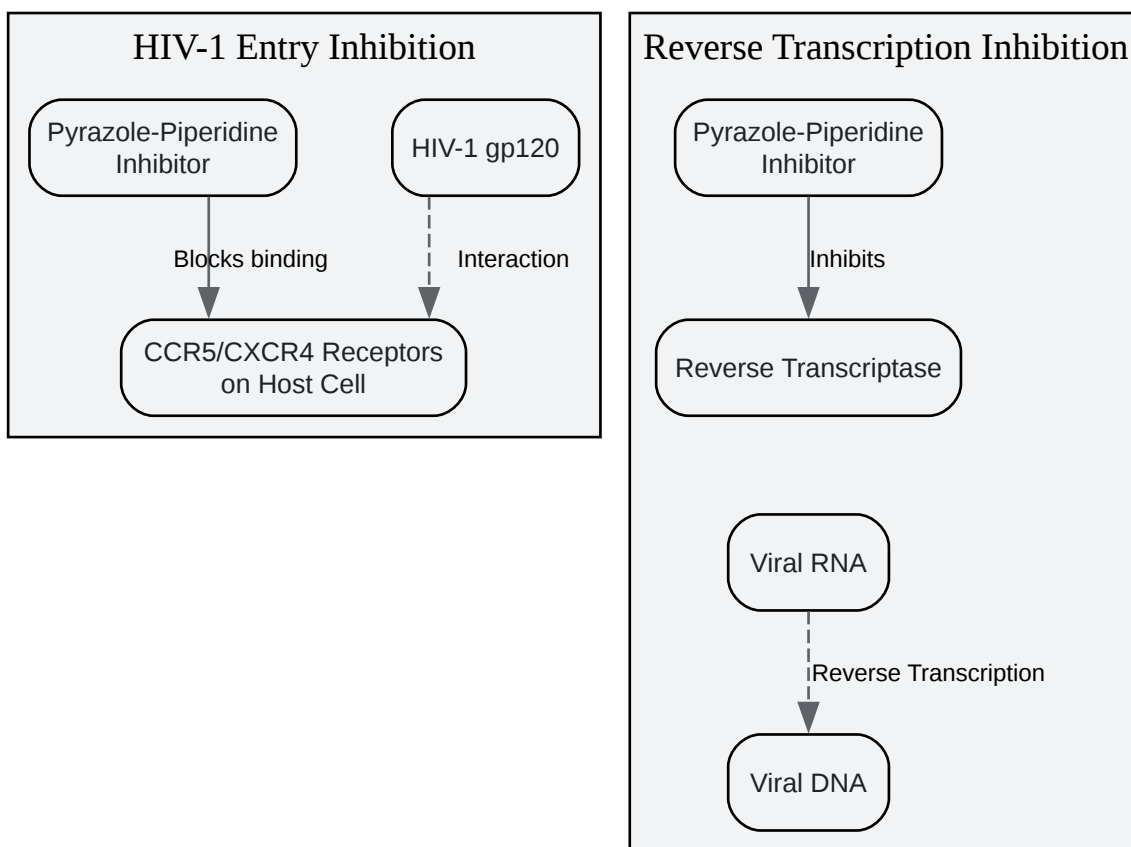
## Synthetic Strategies: Constructing the Pyrazole-Piperidine Core

The synthesis of pyrazole-piperidine derivatives can be approached through several convergent and linear strategies. The choice of synthetic route is often dictated by the desired substitution pattern on both the pyrazole and piperidine rings. A common and effective approach involves the condensation of a hydrazine derivative with a 1,3-dicarbonyl compound bearing a piperidine moiety.<sup>[8][9]</sup>

### General Synthetic Workflow

The following diagram illustrates a generalized synthetic pathway for the construction of a pyrazole-piperidine core. This multi-step synthesis typically begins with the formation of a piperidine-containing  $\beta$ -keto ester, which then undergoes condensation with a hydrazine to form the pyrazole ring.





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## Sources

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